

DS-7423 solubility and preparation for experiments

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Compound of Interest

Compound Name: DS-7423

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Abstract

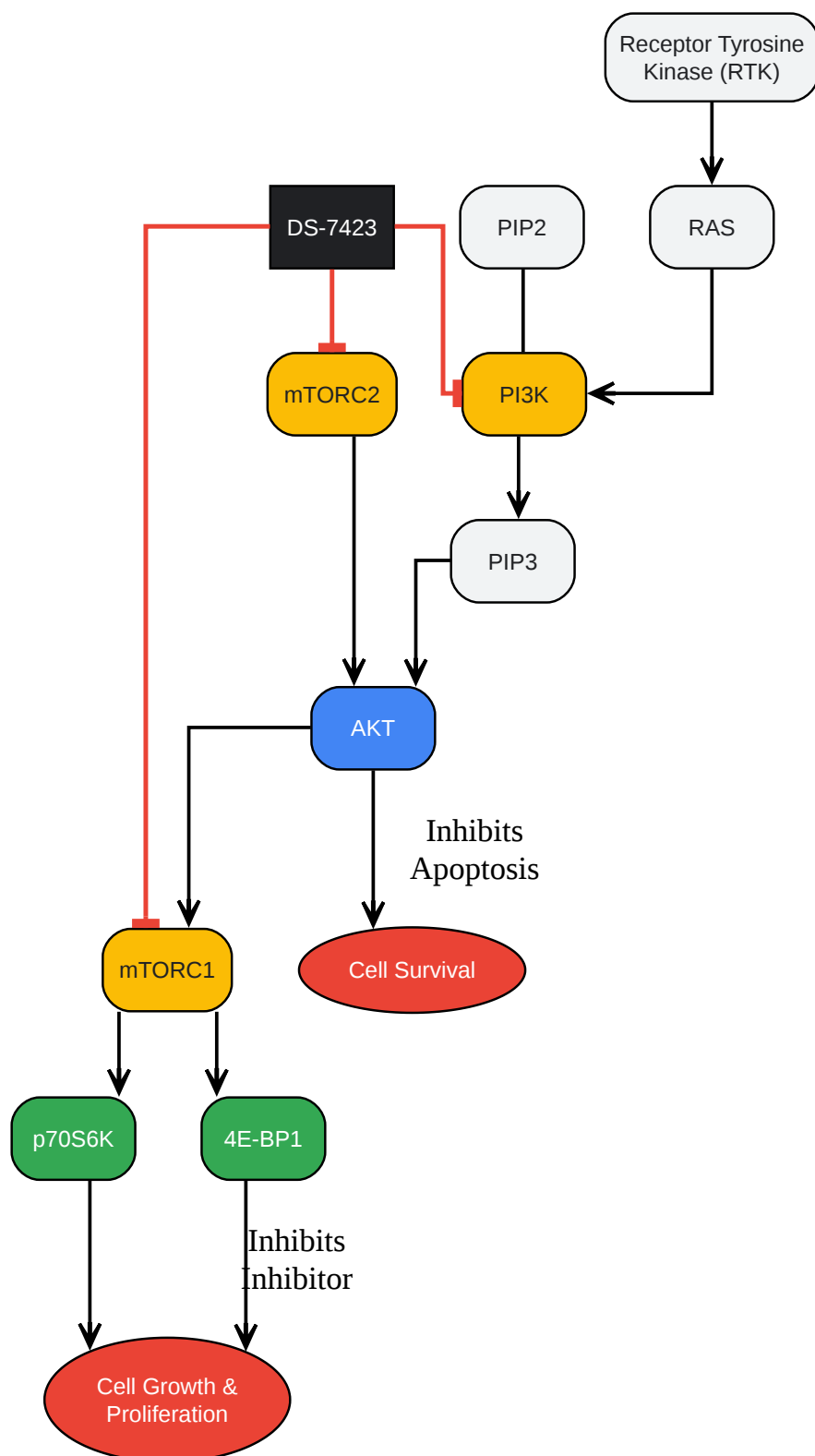
DS-7423 is a potent, orally bioavailable dual inhibitor of phosphatidylinositol 3-kinase (PI3K) and mammalian target of rapamycin (mTOR).[1][2] By targeting both PI3K and mTOR, **DS-7423** effectively blocks the PI3K/mTOR signaling pathway, which is crucial for cell growth, proliferation, and survival.[1][3] Dysregulation of this pathway is a common event in various cancers, making **DS-7423** a promising candidate for antineoplastic therapies.[1][3][4] This document provides detailed information on the solubility of **DS-7423**, protocols for its preparation for in vitro and in vivo experiments, and an overview of its mechanism of action.

Mechanism of Action

DS-7423 exerts its anti-tumor activity by inhibiting both PI3K and mTOR kinases.[1] It shows high potency against PI3K α (IC₅₀ = 15.6 nM) and mTOR (IC₅₀ = 34.9 nM).[2][4] The compound also inhibits other class I PI3K isoforms, though with lower potency (PI3K β = 1,143 nM; PI3K γ = 249 nM; PI3K δ = 262 nM).[2][4][5] The dual inhibition of PI3K and mTOR allows

DS-7423 to circumvent feedback loops that can arise from inhibiting only one of the kinases, potentially leading to a more potent anti-proliferative effect.^[6] Inhibition of this pathway can lead to apoptosis (programmed cell death) and a reduction in tumor cell growth.^{[1][2]}

PI3K/mTOR Signaling Pathway Inhibition by DS-7423



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Caption: **DS-7423** inhibits the PI3K/mTOR signaling pathway.

Solubility Data

The solubility of **DS-7423** is a critical factor for the preparation of stock solutions and experimental formulations. It is highly soluble in Dimethyl Sulfoxide (DMSO). For in vivo studies, specific formulations are required to ensure bioavailability.

Solvent/Formulation	Concentration	Remarks
In Vitro		
DMSO	100 mg/mL (192.12 mM)	May require sonication. Use freshly opened DMSO as it is hygroscopic.[5]
In Vivo		
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (4.80 mM)	Results in a clear solution.[5]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (4.80 mM)	Results in a clear solution.[5]

Experimental Protocols

Preparation of DS-7423 for In Vitro Experiments

This protocol outlines the steps for preparing a stock solution of **DS-7423** and subsequent dilutions for use in cell-based assays.

Materials:

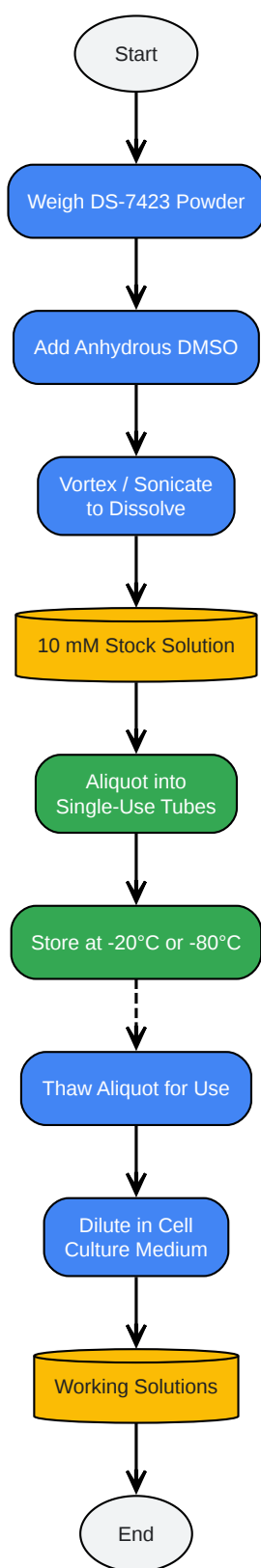
- **DS-7423** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Sterile cell culture medium
- Vortex mixer

- Sonicator (optional)

Protocol:

- Prepare a 10 mM Stock Solution: a. Aseptically weigh out the required amount of **DS-7423** powder. b. Add the appropriate volume of anhydrous DMSO to achieve a 10 mM concentration. For example, to prepare 1 mL of a 10 mM stock solution, add the appropriate volume of DMSO to 5.205 mg of **DS-7423** (Molecular Weight: 520.5 g/mol). c. Vortex the solution thoroughly to dissolve the compound. If necessary, use a sonicator to aid dissolution.^[5] d. Visually inspect the solution to ensure there are no visible particles.
- Storage of Stock Solution: a. Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. b. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^{[5][7]}
- Preparation of Working Solutions: a. On the day of the experiment, thaw a single aliquot of the 10 mM stock solution at room temperature. b. Prepare serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations for your experiment. c. Ensure the final concentration of DMSO in the cell culture medium is low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same concentration of DMSO) should be included in all experiments.

Workflow for In Vitro Preparation of DS-7423



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Caption: Workflow for preparing **DS-7423** for in vitro experiments.

Preparation of DS-7423 for In Vivo Experiments

This protocol describes the preparation of **DS-7423** for oral administration in animal models using a common formulation.

Materials:

- **DS-7423** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)
- Tween-80
- Saline (0.9% NaCl in sterile water)
- Sterile tubes
- Vortex mixer

Protocol:

- Prepare the Vehicle Solution: a. In a sterile tube, combine the vehicle components in the following ratio: 40% PEG300, 5% Tween-80, and 45% Saline. Vortex well to create a homogenous mixture.
- Prepare the Dosing Solution: a. Prepare a concentrated stock of **DS-7423** in DMSO. For example, to achieve a final concentration of 2.5 mg/mL in the formulation, a 25 mg/mL stock in DMSO can be prepared. b. To prepare 1 mL of the final dosing solution, add 100 µL of the 25 mg/mL **DS-7423** in DMSO stock to 400 µL of PEG300. Mix thoroughly.^[5] c. Add 50 µL of Tween-80 to the mixture and mix again until uniform.^[5] d. Finally, add 450 µL of saline to bring the total volume to 1 mL. Vortex the solution until it is clear and homogenous.^[5]
- Administration: a. The prepared solution should be administered to animals based on the experimental design and required dosage (mg/kg). b. It is recommended to prepare the dosing solution fresh on the day of administration.

Safety Precautions

- **DS-7423** is a potent bioactive compound. Handle with care and use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Work in a well-ventilated area or a chemical fume hood when handling the powder and concentrated solutions.
- Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

Disclaimer: These protocols are intended as a guide. Researchers should optimize the protocols based on their specific experimental needs and cell lines. All experiments should be conducted in accordance with institutional and national guidelines for laboratory safety and animal welfare.

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